

Broparestrol as a tool compound in endocrinology research

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Compound of Interest

Compound Name: *Broparestrol*

CAS No.: 22393-63-1

Cat. No.: B1229346

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Broparestrol: A Tool Compound for Endocrinology Research

Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Broparestrol is a synthetic, nonsteroidal selective estrogen receptor modulator (SERM) belonging to the triphenylethylene group.^[1] Structurally related to clomifene and diethylstilbestrol, it has been utilized in Europe for the treatment of breast cancer and in dermatology.^[1] In endocrinology research, **Broparestrol** serves as a valuable tool compound for investigating the complex mechanisms of estrogen receptor (ER) signaling. It is characterized by its dual activity, exhibiting both slight estrogenic and potent antiestrogenic effects.^[1] This document provides detailed application notes and experimental protocols for the use of **Broparestrol** in endocrinological research.

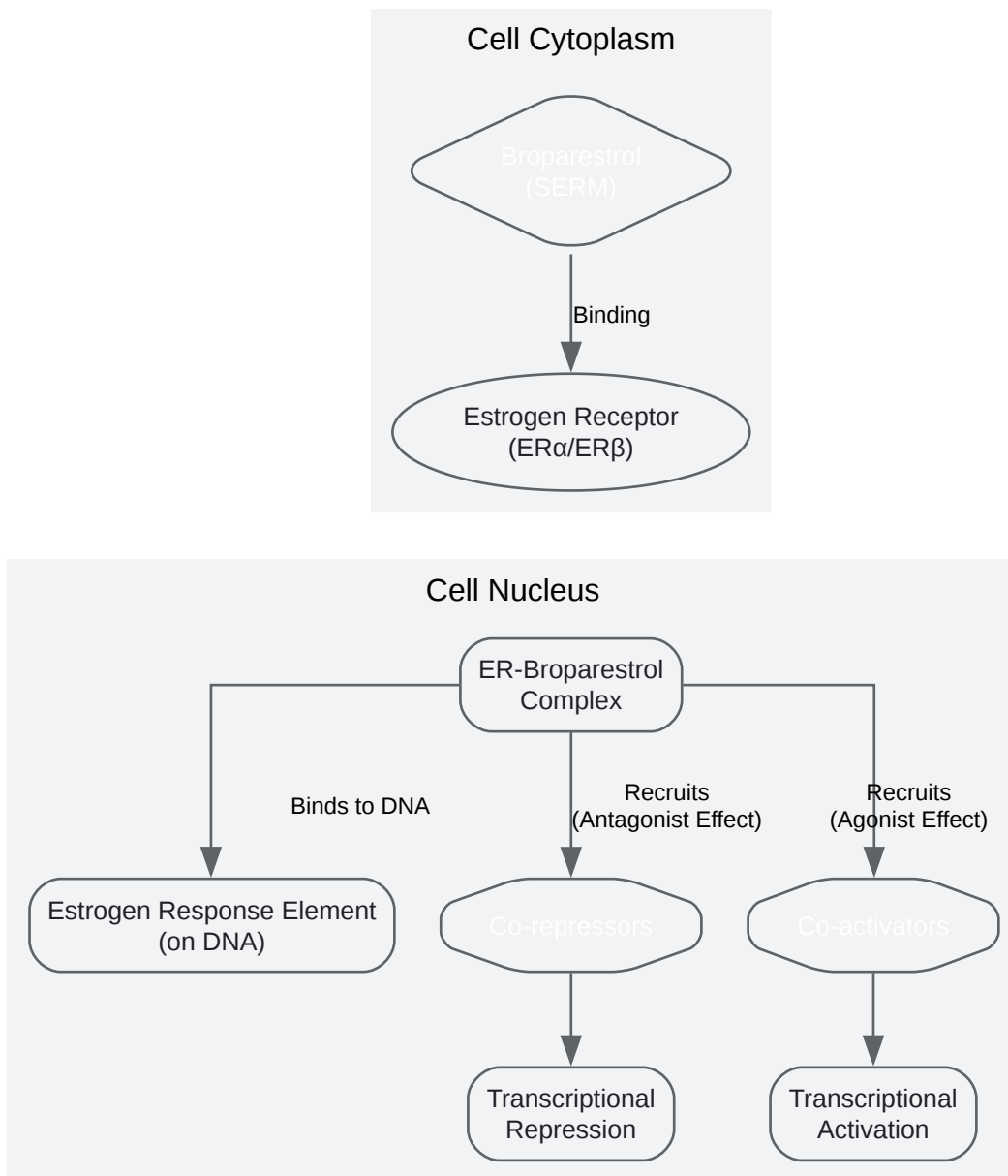
Physicochemical Properties

Property	Value	Reference
Chemical Name	α -bromo- α,β -diphenyl- β -p-ethylphenylethylene	[1]
Synonyms	Acnestrol, Longestrol, BDPE, LN-107	[1]
Molecular Formula	C22H19Br	
Molecular Weight	363.3 g/mol	
Isomers	Mixture of E- and Z-isomers (LN-1643 and LN-2299)	[1]

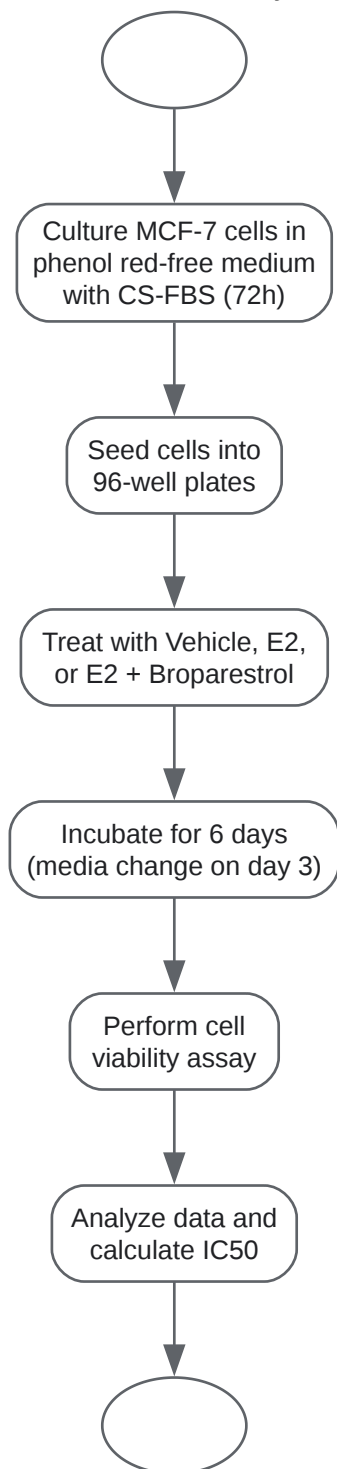
Mechanism of Action

As a SERM, **Broparestrol**'s mechanism of action is centered on its interaction with estrogen receptors, primarily ER α and ER β . The tissue-specific effects of SERMs are a result of the unique conformational changes they induce in the ER upon binding. This altered conformation affects the recruitment of co-activator and co-repressor proteins to the receptor-DNA complex, leading to differential gene expression in a tissue-dependent manner. In tissues where it acts as an antagonist, such as the breast, **Broparestrol** competitively blocks the binding of endogenous estrogens, leading to the recruitment of co-repressors and subsequent downregulation of estrogen-responsive genes that drive cell proliferation. In other tissues, it may act as a partial agonist, recruiting a different set of co-regulators that initiate a partial estrogenic response.

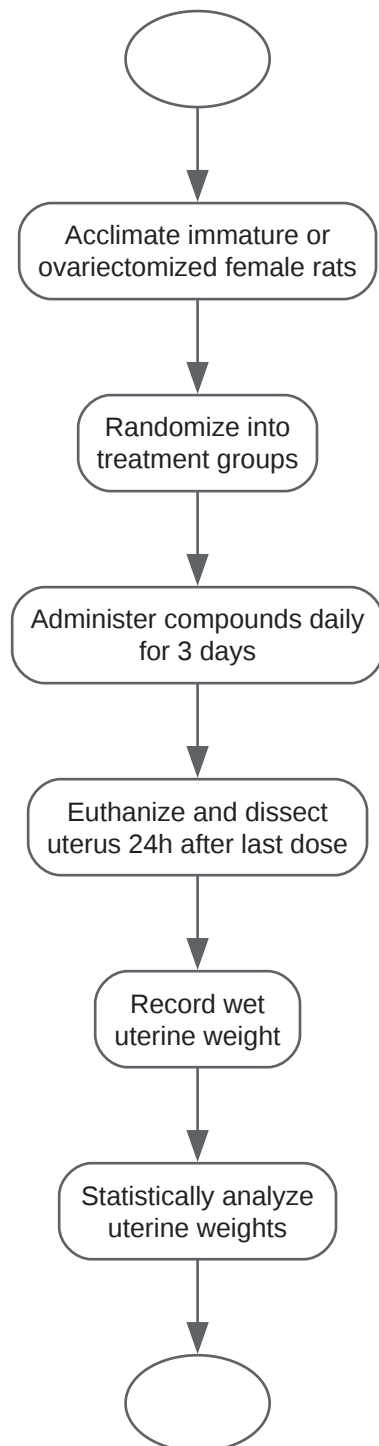
General Mechanism of SERM Action



MCF-7 Proliferation Assay Workflow



Uterotrophic Assay Workflow



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References

- 1. Broparestrol - Wikipedia [en.wikipedia.org]
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